

An In-depth Technical Guide to the Chemical Structure and Properties of Rifogal

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Compound of Interest

Compound Name: *Rifogal*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **Rifogal**, a member of the rifamycin class of antibiotics. This document delves into the core physicochemical characteristics, mechanism of action, associated signaling pathways, and detailed experimental protocols relevant to the study and application of this compound.

Chemical Structure and Physicochemical Properties

The active compound in products marketed as **Rifogal** is typically a member of the rifamycin family, most commonly Rifamycin SV or its semi-synthetic derivative, Rifampicin. While both share a core macrocyclic structure, they differ in their substituents, which influences their physicochemical properties and pharmacokinetic profiles.

Rifamycin SV is a naturally occurring antibiotic produced by the bacterium *Ammycolatopsis mediterranei*.^[1] It possesses a characteristic ansa-macrocyclic structure, with a naphthoquinone core spanned by an aliphatic chain.

Rifampicin, a semi-synthetic derivative of Rifamycin SV, is one of the most clinically significant rifamycins.[2] It is the 3-(4-methyl-1-piperazinyl)-iminomethyl derivative of rifamycin SV.[2] The addition of the piperazinyl-iminomethyl group enhances its oral bioavailability.

The key physicochemical properties of Rifamycin SV and Rifampicin are summarized in the tables below for easy comparison.

Table 1: Chemical and Physical Properties of Rifamycin SV

Property	Value
CAS Number	6998-60-3[1][3][4]
Molecular Formula	C ₃₇ H ₄₇ NO ₁₂ [1][3][4]
Molecular Weight	697.77 g/mol [1][3][4]
Appearance	Yellow-orange crystals[5]
Melting Point	300 °C (decomposes at 140 °C)[5]
Solubility	Slightly soluble in water and petroleum ether; soluble in ether and bicarbonate solution; very soluble in methanol, ethanol, acetone, and ethyl acetate.[5] The sodium salt is soluble in water at pH 7.2 (~5 g/100 ml).[5]
UV max (in phosphate buffer, pH 7.3)	223, 314, 445 nm[5]
Storage	Store at -20°C[4]

Table 2: Chemical and Physical Properties of Rifampicin

Property	Value
CAS Number	13292-46-1
Molecular Formula	C ₄₃ H ₅₈ N ₄ O ₁₂ [6]
Molecular Weight	822.94 g/mol [7]
Appearance	Red to orange powder[8]
Melting Point	183-188 °C[8]
Solubility	Very slightly soluble in water, acetone, and ethanol; freely soluble in chloroform and DMSO; soluble in ethyl acetate and methanol.[7][8]
pKa	1.7 (4-OH group), 7.9 (3-piperazine nitrogen)[8]
Storage	Store at room temperature; protect from light.

Mechanism of Action and Biological Activity

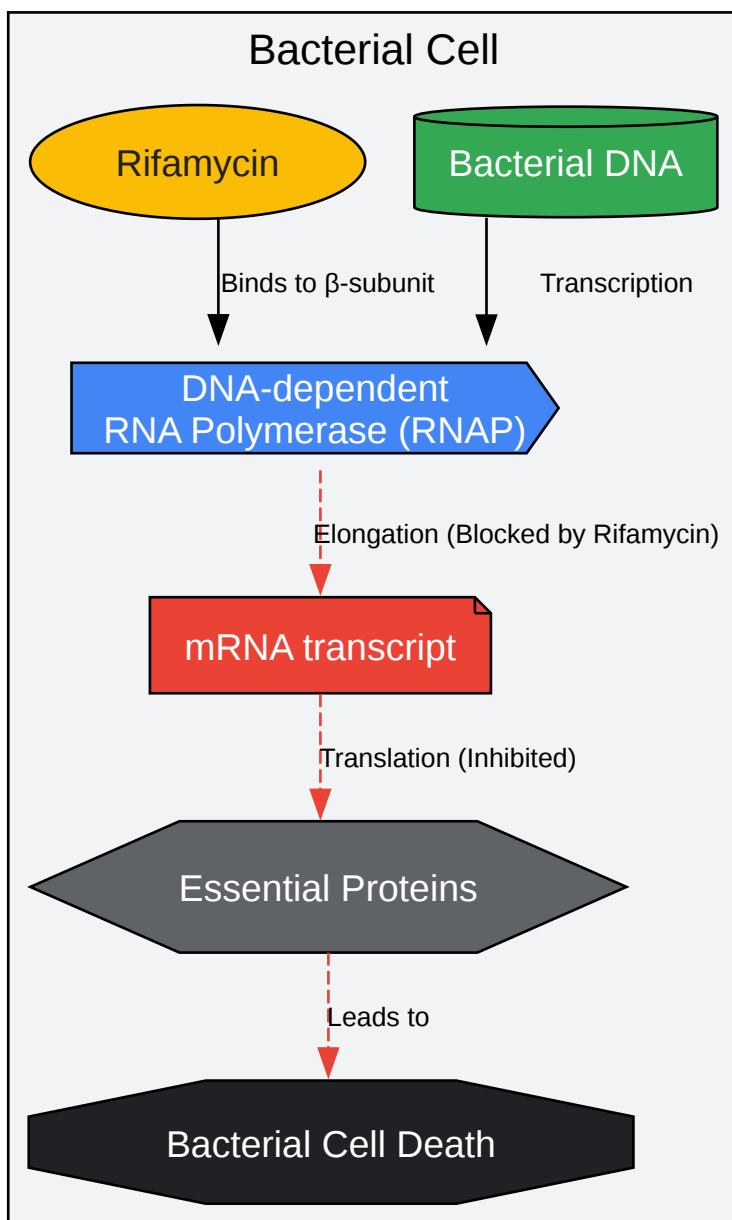
The primary mechanism of action for rifamycins, including **Rifogal**, is the highly selective inhibition of bacterial DNA-dependent RNA polymerase (RNAP).[1][2][6] This inhibition effectively halts the transcription of bacterial genes into messenger RNA (mRNA), thereby preventing protein synthesis and leading to bacterial cell death.[2][9]

Key aspects of the mechanism include:

- **Target Specificity:** Rifamycins exhibit a high affinity for the β -subunit of prokaryotic RNAP.[1][2] They show little to no activity against the mammalian counterpart, which accounts for their selective toxicity.[9]
- **Binding Site:** The drug binds to a pocket on the RNAP β -subunit that is distant from the active site but within the DNA/RNA channel.[2]
- **Inhibition of Elongation:** By binding within this channel, rifampicin physically blocks the path of the elongating RNA transcript when it reaches a length of 2-3 nucleotides, preventing further extension.[2][9]

The following diagram illustrates the workflow of rifamycin's inhibitory action on bacterial transcription.

Mechanism of Rifamycin Action



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Mechanism of Rifamycin's antibacterial action.

Signaling Pathway Interactions

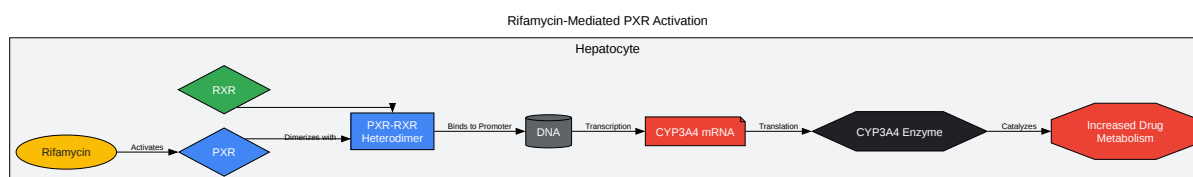
Beyond their direct antibacterial effects, rifamycins are known to interact with host cell signaling pathways, which can have significant implications for drug-drug interactions and potential immunomodulatory effects.

Pregnane X Receptor (PXR) Activation

Rifampicin is a potent agonist of the nuclear pregnane X receptor (PXR).[10] PXR is a key regulator of xenobiotic metabolism in the liver and intestines. Activation of PXR by rifampicin leads to the transcriptional upregulation of genes involved in drug detoxification, most notably cytochrome P450 enzymes such as CYP3A4, and drug transporters like P-glycoprotein (P-gp). [10][11] This induction of metabolic enzymes can accelerate the clearance of co-administered drugs, potentially reducing their efficacy.

Rifamycin SV has also been shown to stimulate PXR transcriptional activity and induce the expression of CYP3A4 and P-gp.[11]

The signaling pathway for PXR activation by rifamycins is depicted below.



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PXR activation pathway by rifamycins.

Modulation of NF-κB Signaling

Rifamycins have also been reported to possess anti-inflammatory properties through the inhibition of the nuclear factor-kappa B (NF- κ B) signaling pathway.[\[11\]](#)[\[12\]](#) NF- κ B is a key transcription factor that regulates the expression of pro-inflammatory cytokines. Rifamycin SV has been shown to antagonize TNF α - and LPS-induced NF- κ B activities.[\[11\]](#)[\[12\]](#) This effect may occur independently of PXR activation.[\[11\]](#)[\[12\]](#)

Experimental Protocols

This section provides detailed methodologies for key experiments related to the analysis and characterization of **Rifogal**.

Determination of Minimum Inhibitory Concentration (MIC) by Broth Microdilution

This protocol is used to determine the minimum concentration of an antimicrobial agent that inhibits the visible growth of a microorganism.

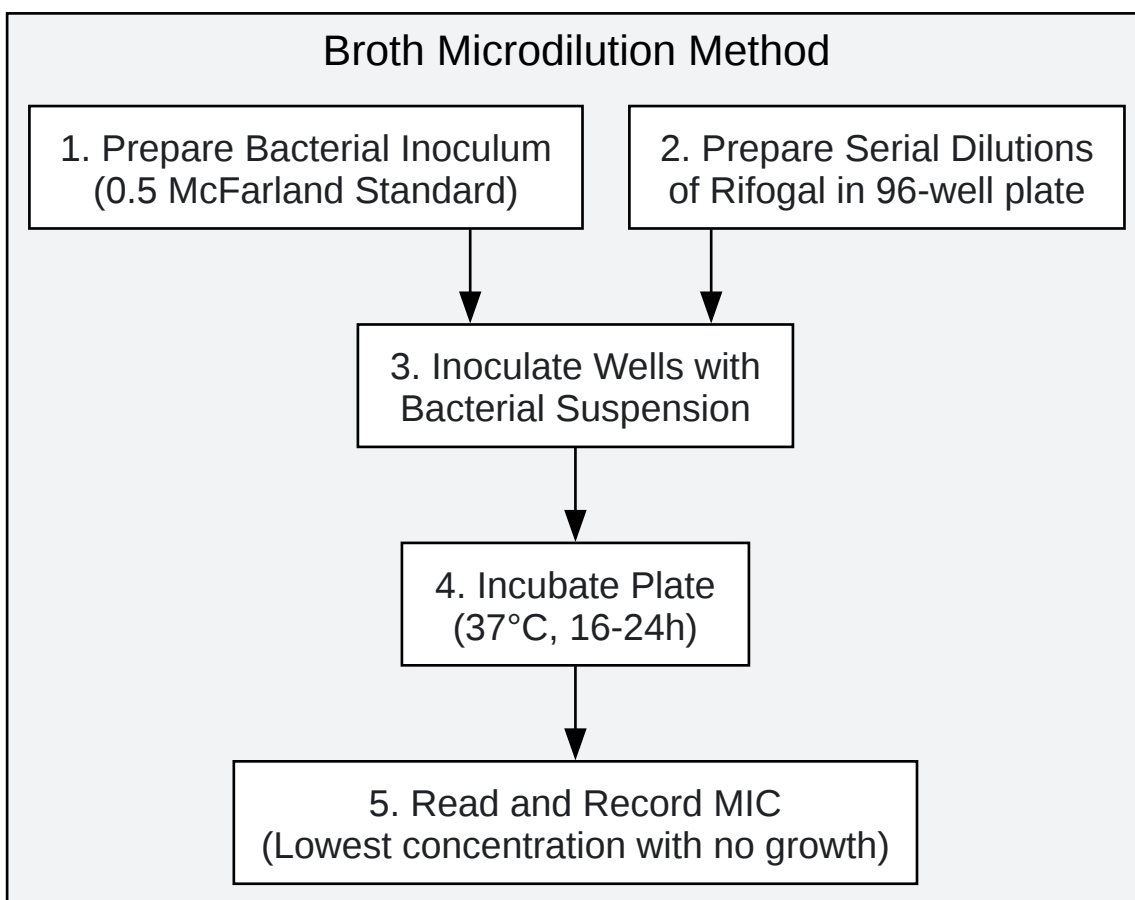
Methodology:

- Inoculum Preparation:
 - Aseptically pick several colonies of the test bacterium from a fresh agar plate (18-24 hours growth).
 - Suspend the colonies in sterile saline.
 - Adjust the turbidity of the bacterial suspension to match the 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL).
 - Dilute this suspension in the appropriate broth (e.g., Mueller-Hinton Broth) to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in the test wells.[\[13\]](#)
- Preparation of Antibiotic Dilutions:
 - Prepare a stock solution of **Rifogal** in a suitable solvent (e.g., DMSO or methanol).
 - Perform serial two-fold dilutions of the stock solution in a 96-well microtiter plate containing 100 μ L of sterile broth in each well.

- Inoculation and Incubation:
 - Inoculate each well (except for the sterility control) with 100 μ L of the standardized bacterial suspension.
 - Include a growth control well (broth and bacteria, no antibiotic) and a sterility control well (broth only).
 - Incubate the plate at 35-37°C for 16-24 hours.
- Interpretation of Results:
 - The MIC is the lowest concentration of the antibiotic at which there is no visible growth of the microorganism.

The workflow for the MIC determination is outlined in the diagram below.

MIC Determination Workflow



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Workflow for MIC determination.

Quantification of Rifampicin by High-Performance Liquid Chromatography (HPLC)

This protocol describes a method for the quantitative analysis of rifampicin in biological samples (e.g., serum) or pharmaceutical formulations.

Methodology:

- Sample Preparation (for serum):
 - To a 0.75 mL serum sample, add a suitable internal standard.

- Perform protein precipitation by adding an appropriate volume of a solvent like methanol or acetonitrile.
- Vortex the mixture and centrifuge to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for injection.
- Chromatographic Conditions:
 - Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).[14]
 - Mobile Phase: A mixture of water and methanol.[14] The exact ratio should be optimized for best separation.
 - Flow Rate: 1 mL/min.[14]
 - Detection: UV detector at a specified wavelength (e.g., 219 nm or 337 nm).[15][16]
 - Injection Volume: 20 μ L.
- Calibration and Quantification:
 - Prepare a series of calibration standards of known rifampicin concentrations in the appropriate matrix (e.g., drug-free serum).[14]
 - Inject the standards and the prepared samples into the HPLC system.
 - Construct a calibration curve by plotting the peak area ratio (rifampicin/internal standard) against the concentration.
 - Determine the concentration of rifampicin in the samples by interpolating their peak area ratios on the calibration curve.

UV-Visible Spectrophotometric Analysis of Rifampicin

This is a simpler method for the quantification of rifampicin in bulk or pharmaceutical dosage forms.

Methodology:

- Solvent Selection: Methanol is a suitable solvent for rifampicin.[\[15\]](#)
- Preparation of Standard Stock Solution:
 - Accurately weigh about 10 mg of rifampicin and dissolve it in a 10 mL volumetric flask with methanol to get a concentration of 1000 µg/mL.[\[15\]](#)
 - Perform further dilutions to obtain a working standard solution of a suitable concentration (e.g., 10 µg/mL).[\[15\]](#)
- Determination of Absorption Maximum (λ_{max}):
 - Scan the working standard solution over a wavelength range of 200-800 nm using a UV-Vis spectrophotometer with methanol as a blank.
 - The λ_{max} for rifampicin in methanol is typically observed around 337 nm or 475 nm.[\[15\]](#)
[\[17\]](#)
- Preparation of Calibration Curve:
 - Prepare a series of dilutions from the stock solution to get concentrations in the linear range (e.g., 5-13 µg/mL).[\[15\]](#)
 - Measure the absorbance of each dilution at the determined λ_{max} .
 - Plot a graph of absorbance versus concentration to obtain a calibration curve.
- Assay of Pharmaceutical Formulation:
 - Take a quantity of the powdered formulation equivalent to 10 mg of rifampicin and dissolve it in methanol in a 10 mL volumetric flask.

- Filter the solution if necessary and dilute it to a concentration that falls within the calibration curve range.
- Measure the absorbance at the λ_{max} and calculate the concentration of rifampicin using the calibration curve.

This guide provides a foundational understanding of the chemical and biological properties of **Rifogal**. The detailed protocols and pathway diagrams serve as a valuable resource for researchers and professionals in the field of drug development and infectious disease research.

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